

5-(2-(Methylthio)ethoxy)pyrimidin-2-amine synthesis pathway

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Compound of Interest

Compound Name: 5-(2-(Methylthio)ethoxy)pyrimidin-2-amine

Cat. No.: B2584244

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An In-depth Technical Guide to the Synthesis of **5-(2-(Methylthio)ethoxy)pyrimidin-2-amine**

Abstract

5-(2-(Methylthio)ethoxy)pyrimidin-2-amine is a substituted pyrimidine derivative with potential applications in medicinal chemistry and materials science. This document provides a comprehensive technical guide for its synthesis, designed for researchers and professionals in drug development. We present a robust and well-documented synthetic pathway, grounded in established chemical principles. This guide offers a detailed retrosynthetic analysis, step-by-step experimental protocols, mechanistic insights, and characterization methodologies. The proposed synthesis prioritizes efficiency and scalability, relying on readily accessible starting materials and well-understood reaction classes, such as the Williamson ether synthesis. Each step is supported by authoritative references to ensure scientific integrity and reproducibility.

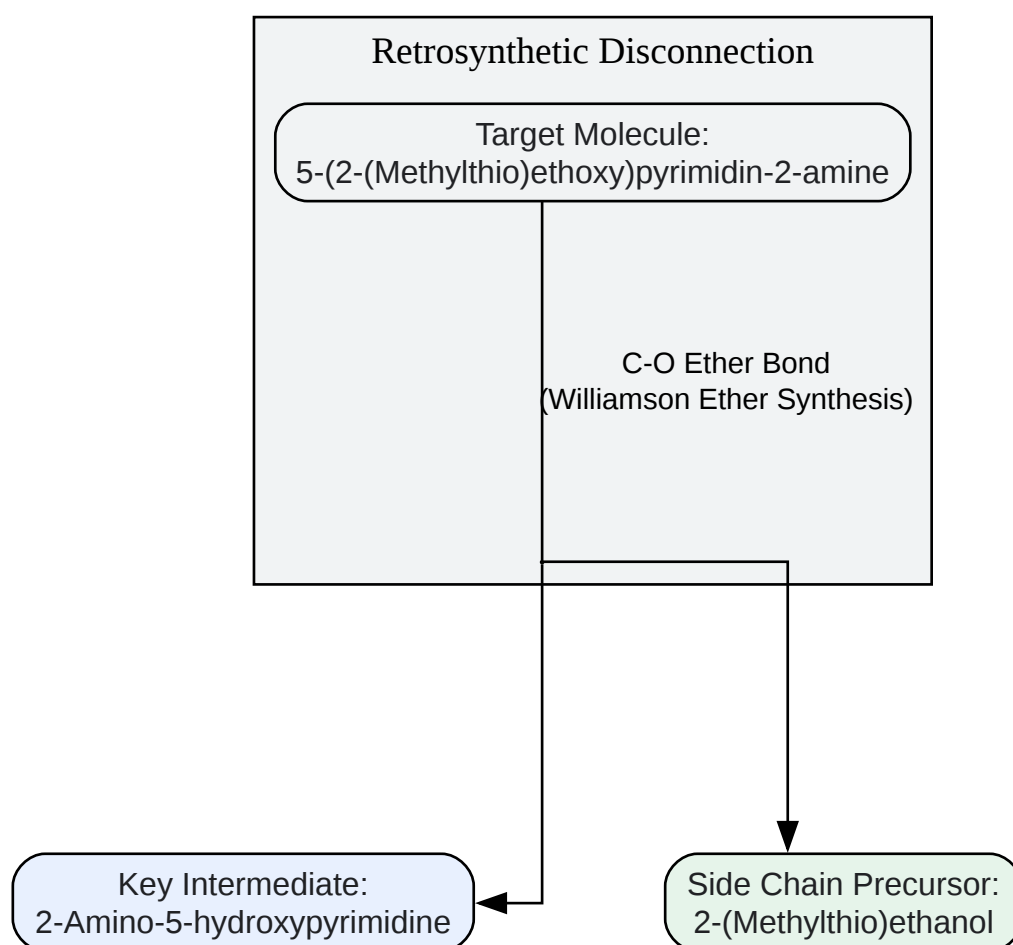
Retrosynthetic Analysis and Strategic Approach

A retrosynthetic analysis of the target molecule, **5-(2-(Methylthio)ethoxy)pyrimidin-2-amine**, dictates the overall synthetic strategy. The primary disconnection point is the ether linkage at the C5 position of the pyrimidine ring. This bond can be logically formed through a nucleophilic substitution reaction.

This analysis reveals two primary precursor molecules:

- An electrophile: A 2-aminopyrimidine ring activated at the 5-position, such as 2-amino-5-hydroxypyrimidine.
- A nucleophile: The alkoxide derived from the 2-(methylthio)ethanol side chain.

This approach simplifies the synthesis into the preparation of a key intermediate, 2-amino-5-hydroxypyrimidine, followed by a classical Williamson ether synthesis.

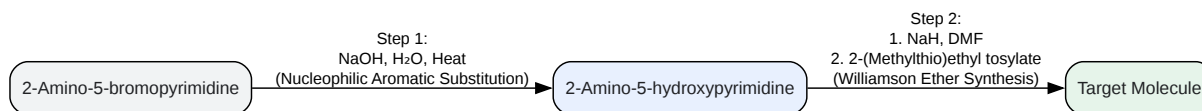


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Caption: Retrosynthetic analysis of the target molecule.

Proposed Synthetic Pathway

The proposed forward synthesis is a two-step process starting from commercially available 2-amino-5-bromopyrimidine.



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